

Application Notes and Protocols for GSPT1 Degradar-6 in Cell Culture

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Compound of Interest

Compound Name: GSPT1 degrader-6

Cat. No.: B12375599

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **GSPT1 degrader-6**, a potent molecular glue degrader, in a cell culture setting. This document outlines the mechanism of action, provides detailed experimental protocols, and presents key quantitative data to facilitate its application in cancer research and drug development.

GSPT1 degrader-6 is a small molecule that induces the degradation of the G1 to S phase transition 1 (GSPT1) protein.[1][2] GSPT1 is a translation termination factor, and its degradation leads to cell cycle arrest and apoptosis, highlighting its potential as a therapeutic target in oncology.[3][4][5] **GSPT1 degrader-6** functions as a "molecular glue," bringing GSPT1 into proximity with the Cereblon (CRBN) E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent proteasomal degradation of GSPT1.

Quantitative Data Summary

The following table summarizes the reported efficacy of **GSPT1 degrader-6** and similar GSPT1 degraders across various cancer cell lines.

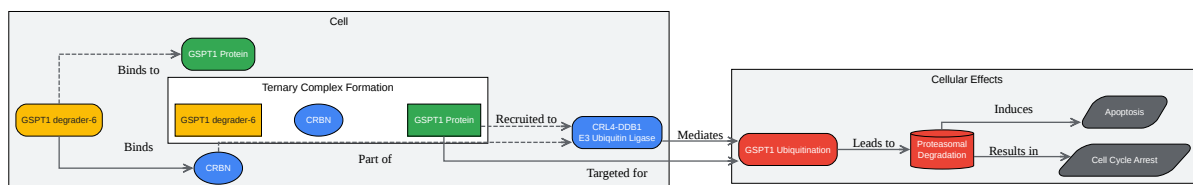
Compound	Cell Line	Assay Type	Value	Reference
GSPT1 degrader-6	-	DC50	13 nM	
GSPT1 degrader-4	CAL51	IC50	39 nM	
GSPT1 degrader-4	-	DC50	25.4 nM	
GSPT1 degrader-5	-	DC50	144 nM	
GSPT1 degrader-8	HL-60	IC50	10 nM	
GSPT1 degrader-9	HL-60	IC50	9.2 nM	
GSPT1 degrader-11	MDA-MB-231	IC50	2.07 μ M	
GSPT1 degrader-11	-	DC50	67.7 nM	
Compound 6	MV4-11	DC50 (4h)	9.7 nM	
Compound 6	MV4-11	DC50 (24h)	2.1 nM	
CC-90009	Kasumi-1	ED50 (24h)	34.1 \pm 7.8 nM	
CC-90009	Kasumi-1	ED50 (48h)	19.4 \pm 8.9 nM	
CC-90009	Kasumi-1	ED50 (72h)	8.1 \pm 2.1 nM	
CC-90009	TSU-1621-MT	ED50 (24h)	30.2 \pm 13 nM	
CC-90009	TSU-1621-MT	ED50 (48h)	2.0 \pm 0.8 nM	

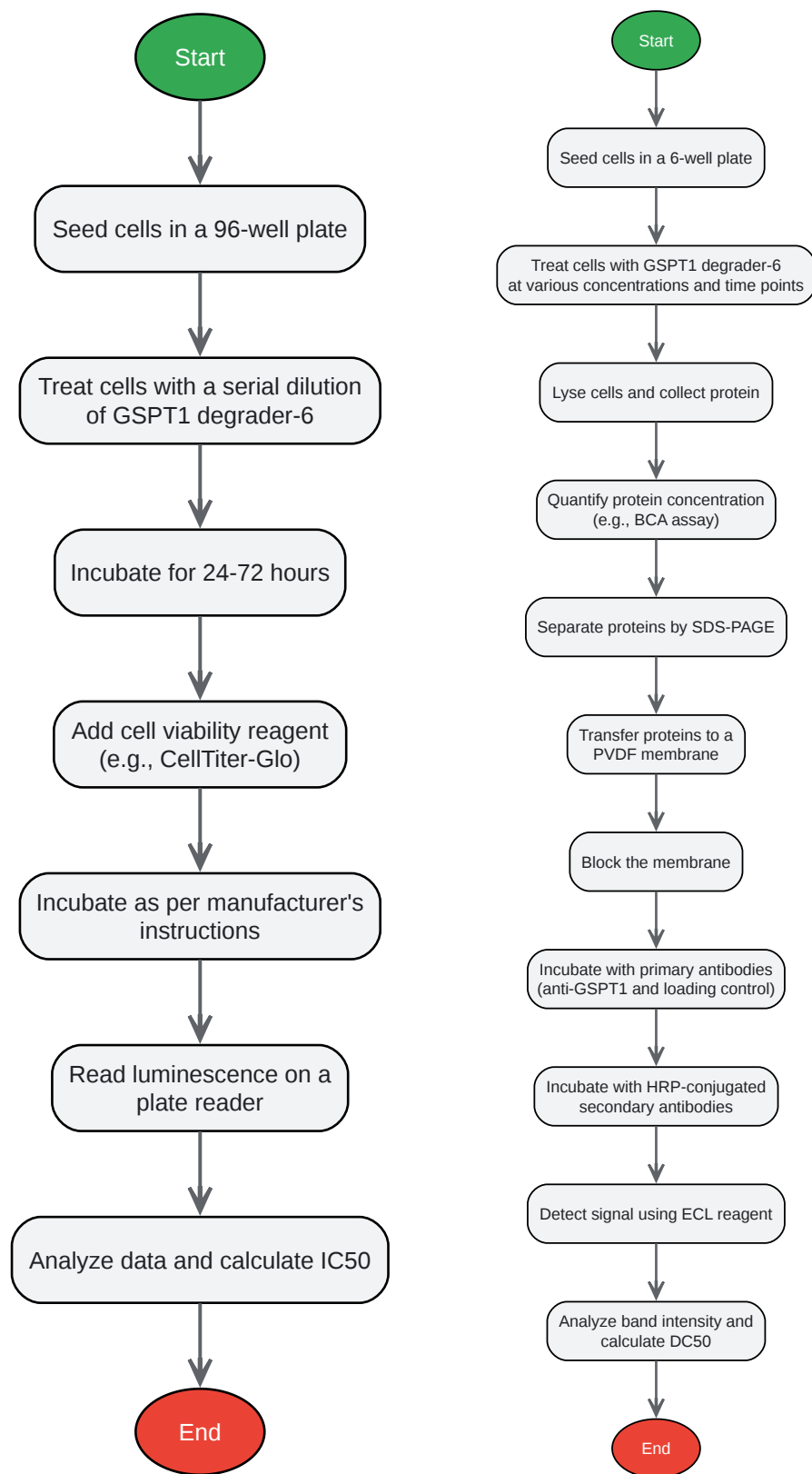
Note: IC50 (half-maximal inhibitory concentration) and EC50/ED50 (half-maximal effective concentration) values indicate the concentration of a drug that is required for 50%

inhibition/effect in vitro. DC50 (half-maximal degradation concentration) is the concentration of a degrader at which 50% of the target protein is degraded.

Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism of action of **GSPT1 degrader-6**.





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